

# Protocol for the Preparation of Copper Oxysulfate-Based Fungicides

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## Compound of Interest

Compound Name: Copper oxysulfate

Cat. No.: B1143867

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## Introduction

Copper-based fungicides have been a cornerstone of disease management in agriculture for over a century, valued for their broad-spectrum efficacy against fungal and bacterial pathogens. **Copper oxysulfate**, also known as basic copper sulfate or tribasic copper sulfate (TBCS), is a prominent active ingredient in many modern copper fungicide formulations. These compounds are less water-soluble than copper sulfate, which provides greater persistence on plant surfaces and reduces the risk of phytotoxicity.

This document provides detailed protocols for the laboratory-scale synthesis of **copper oxysulfate**-based fungicides. It is intended for researchers, scientists, and professionals in the fields of agrochemical development and plant pathology. The protocols cover two primary methods: the preparation of the traditional Bordeaux mixture and the synthesis of tribasic copper sulfate through chemical precipitation.

## Data Presentation

The following tables summarize key quantitative parameters for the synthesis and properties of **copper oxysulfate**-based fungicides as described in the subsequent protocols.

Table 1: Reactant Ratios for Bordeaux Mixture Preparation

Component	Ratio (by weight/volume)	Example Quantity (for 10 L of 1% mixture)
Copper Sulfate Pentahydrate (CuSO <sub>4</sub> ·5H <sub>2</sub> O)	1	100 g
Hydrated Lime (Ca(OH) <sub>2</sub> )	1	100 g
Water	100	10 L

Table 2: Parameters for Tribasic Copper Sulfate Synthesis via Precipitation

Parameter	Value	Notes
Reactants		
Copper Sulfate Pentahydrate (CuSO <sub>4</sub> ·5H <sub>2</sub> O)	249.7 g	Forms a 1 M solution in 1 L of water.
Sodium Hydroxide (NaOH)	80 g	Forms a 2 M solution in 1 L of water.
Reaction Conditions		
Final pH	6.5 - 7.5	Critical for the formation of the desired basic salt.
Temperature	70 - 80 °C	Higher temperatures can promote the formation of more stable precipitates.
Product Characteristics		
Chemical Formula	Cu <sub>4</sub> (OH) <sub>6</sub> SO <sub>4</sub>	Corresponds to the mineral Brochantite. <a href="#">[1]</a>
Copper (Cu) Content (Typical)	> 52.5%	Technical grade specification. <a href="#">[2]</a>
pH (1% aqueous suspension)	5.0 - 8.5	<a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Preparation of Bordeaux Mixture (1% Solution)

The Bordeaux mixture is a classic protectant fungicide formed by the reaction of copper sulfate and hydrated lime in water. The resulting suspension consists of a complex of basic copper sulfates.

#### Materials:

- Copper Sulfate Pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Hydrated Lime (Calcium Hydroxide,  $\text{Ca}(\text{OH})_2$ ) of high purity
- Water
- Two non-metallic buckets (e.g., plastic), at least 10 L capacity each
- A larger non-metallic container for final mixing, at least 20 L capacity
- Stirring rod (wood or plastic)
- Cheesecloth or similar filter
- pH indicator strips or a pH meter

#### Procedure:

- Prepare Copper Sulfate Solution (Solution A): In one bucket, dissolve 100 g of copper sulfate pentahydrate in 5 L of water. Stir with the non-metallic rod until the crystals are fully dissolved. If using large crystals, they can be suspended in a cloth bag near the surface of the water to facilitate dissolution.
- Prepare Hydrated Lime Suspension (Solution B): In the second bucket, carefully mix 100 g of hydrated lime with 5 L of water to form a milky suspension. Stir thoroughly to ensure the lime is well-dispersed.

- **Combine the Solutions:** Slowly pour the copper sulfate solution (Solution A) into the hydrated lime suspension (Solution B) while stirring continuously and vigorously. Crucially, always add the copper sulfate to the lime suspension, not the other way around. This order of addition is critical to obtaining a fine, flocculent precipitate with good suspension properties.
- **Check the pH:** After mixing, check the pH of the final mixture. A properly prepared Bordeaux mixture should be slightly alkaline, with a pH between 7.0 and 8.0. If the solution is acidic, it may be phytotoxic. If necessary, add a small amount of additional lime suspension to adjust the pH.
- **Filter the Mixture:** For use in a sprayer, filter the Bordeaux mixture through a cheesecloth or a fine mesh screen to remove any large particles that could clog the nozzle.
- **Application:** The Bordeaux mixture should be used on the same day it is prepared, as it will deteriorate upon standing. Agitate the mixture frequently during application to maintain a uniform suspension.

## Protocol 2: Synthesis of Tribasic Copper Sulfate (Brochantite) via Precipitation

This protocol describes the synthesis of tribasic copper sulfate by the controlled addition of a sodium hydroxide solution to a heated copper sulfate solution, leading to the precipitation of the basic salt.

### Materials:

- Copper Sulfate Pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Sodium Hydroxide (NaOH), pellets or flakes
- Deionized Water
- Glass beaker (2 L capacity)
- Heating mantle or hot plate with magnetic stirring capability
- Magnetic stir bar

- Thermometer or temperature probe
- pH meter with a calibrated electrode
- Dropping funnel or burette
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

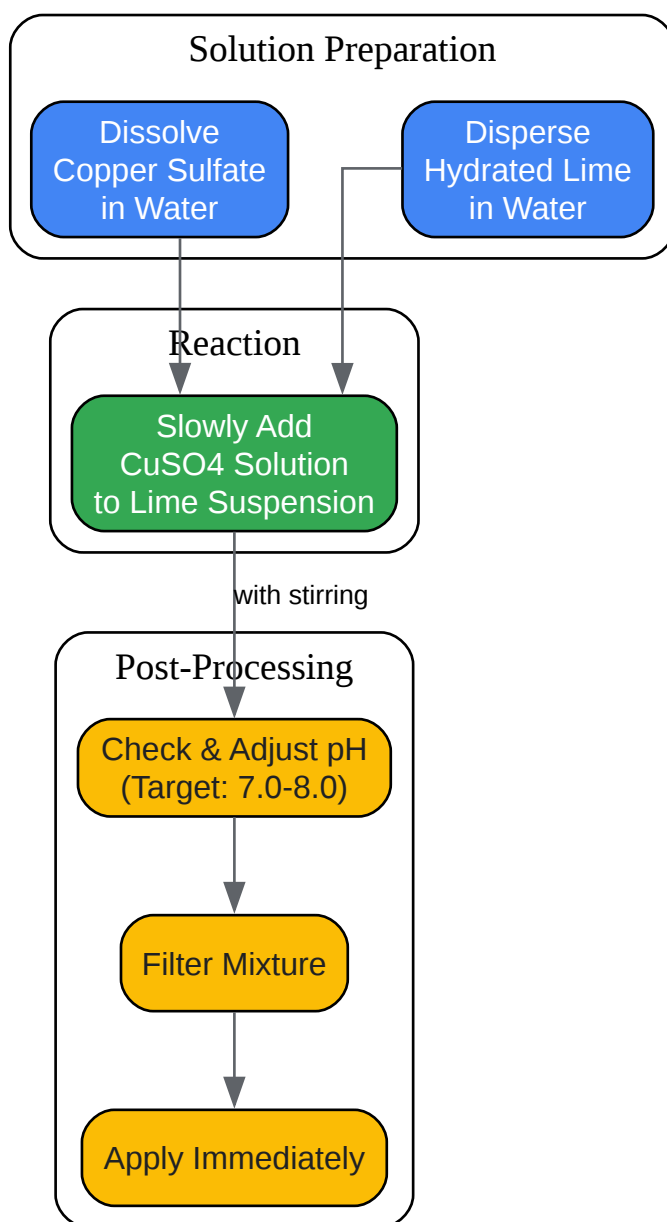
Procedure:

- **Prepare Copper Sulfate Solution:** Dissolve 249.7 g of copper sulfate pentahydrate in 1 L of deionized water in the 2 L beaker to create a 1 M solution. Place the magnetic stir bar in the beaker.
- **Heat the Solution:** Gently heat the copper sulfate solution to 70-80 °C while stirring. Maintain this temperature throughout the reaction.
- **Prepare Sodium Hydroxide Solution:** In a separate container, carefully dissolve 80 g of sodium hydroxide in 1 L of deionized water to create a 2 M solution. Allow the solution to cool before use.
- **Precipitation:** Slowly add the 2 M sodium hydroxide solution to the heated copper sulfate solution dropwise using a dropping funnel or burette over a period of 1-2 hours. Monitor the pH of the reaction mixture continuously.
- **Control pH:** Continue adding the sodium hydroxide solution until the pH of the mixture stabilizes in the range of 6.5 - 7.5. A pale blue-green precipitate of tribasic copper sulfate will form.
- **Age the Precipitate:** Once the target pH is reached, stop the addition of the base and continue to stir the suspension at 70-80 °C for an additional hour to allow the precipitate to age and the particle characteristics to stabilize.

- Isolate the Product: Turn off the heat and allow the precipitate to settle. Decant the supernatant liquid.
- Wash the Product: Resuspend the precipitate in deionized water and filter the mixture using a Buchner funnel under vacuum. Wash the filter cake with several portions of deionized water to remove the soluble sodium sulfate byproduct. Continue washing until the conductivity of the filtrate is low.
- Dry the Product: Carefully transfer the washed filter cake to a watch glass or drying dish and dry in an oven at 60-70 °C until a constant weight is achieved. The final product is a fine, green, odorless powder.<sup>[2]</sup>

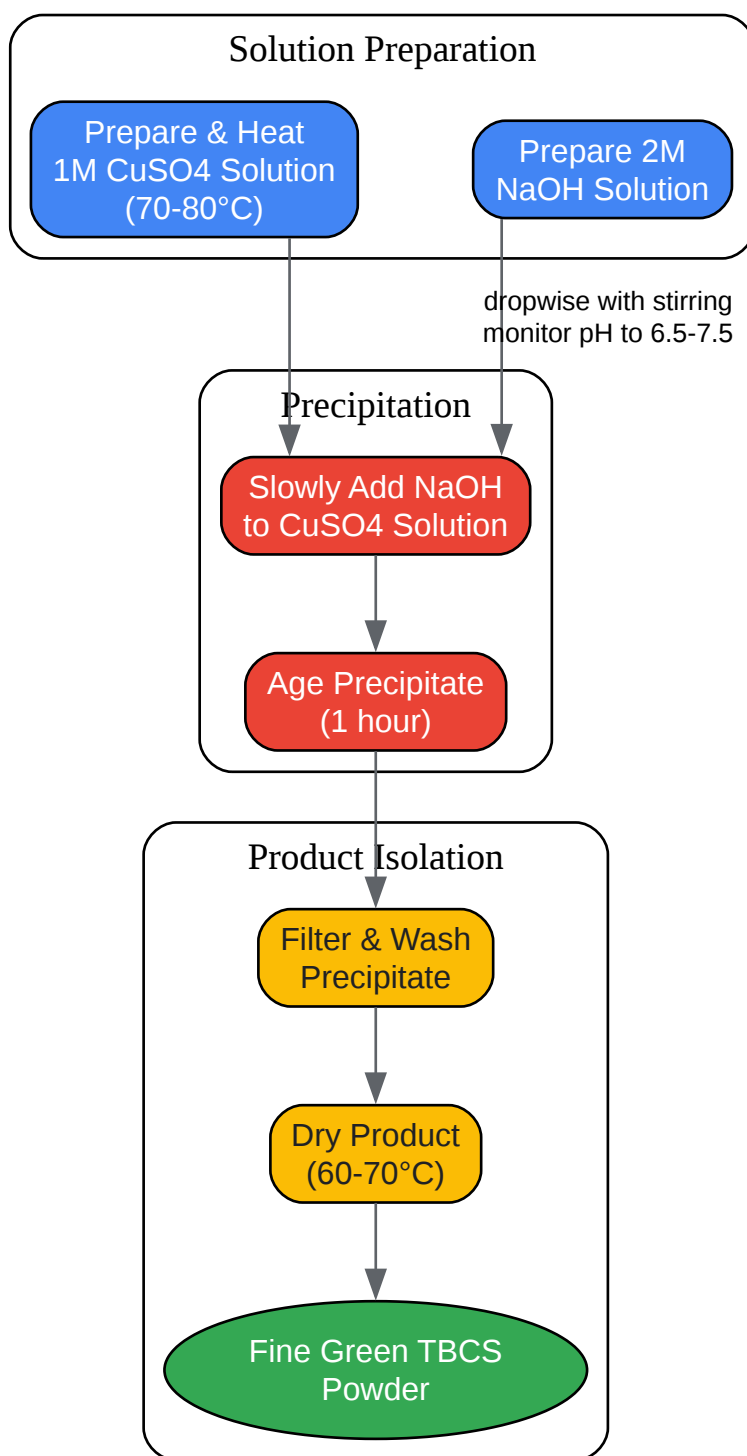
## Visualizations

The following diagrams illustrate the experimental workflows for the preparation of **copper oxysulfate**-based fungicides.



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Caption: Workflow for the preparation of Bordeaux Mixture.



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Caption: Workflow for Tribasic Copper Sulfate synthesis.



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## References

- 1. Brochantite - Wikipedia [en.wikipedia.org]
- 2. cinkarna.si [cinkarna.si]
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